

benzydamine HCl randomized controlled trials

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Compound Focus: Benzydamine Hydrochloride

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Efficacy Comparison in Clinical Trials

The table below summarizes key findings from randomized controlled trials (RCTs) comparing benzydamine HCl with other treatments.

Clinical Condition	Benzydamine HCl Intervention	Comparator	Key Efficacy Findings	Study References
Oral Mucositis during Chemoradiation	Mouthwash	Sodium Bicarbonate Mouthwash	Significantly lower median Oral Mucositis Assessment Scale (OMAS) score ($p < 0.001$); trend toward reduced need for antifungal drugs.	[1]
Postoperative Sore Throat (POST)	0.15% Gel applied to endotracheal tube cuff	5% Lidocaine Gel; 10% Lidocaine Spray	Significantly lower incidence and severity of POST compared to lidocaine and saline groups.	[2]

Clinical Condition	Benzydamine HCl Intervention	Comparator	Key Efficacy Findings	Study References
Postoperative Sore Throat in Children	Oropharyngeal Spray	Placebo (No intervention on cuff)	No statistically significant difference in the incidence of POST.	[3]
Pain after Crown Lengthening Surgery	0.15% Mouthwash	Oral Ibuprofen (400 mg)	No significant difference in pain scores (Visual Analog Scale) after 24 hours.	[4]
Acute Sore Throat	0.3% Oromucosal Spray; 3 mg Lozenges	Active-controlled (Spray vs. Lozenges)	Both formulations provided significant pain relief starting at 2 minutes, lasting several hours.	[5]

Detailed Experimental Protocols

To assess the validity and applicability of these findings, it is important to understand how the key studies were conducted.

- **Prevention of Chemoradiation-Induced Oral Mucositis [1]**

- **Population:** 60 adult patients with locally advanced head and neck cancer receiving high-dose radiotherapy and platinum-based chemotherapy.
- **Intervention & Comparator:** Patients were randomized to use either benzydamine HCl mouthwash or a sodium bicarbonate mouthwash. Treatment started on the first day of chemoradiation and continued for two weeks after its completion.
- **Outcome Assessment:** The primary outcome was the severity of oral mucositis, assessed weekly using the Oral Mucositis Assessment Scale (OMAS). Pain scores and the need for additional medications (e.g., antifungals) were also recorded.

- **Prevention of Postoperative Sore Throat [2]**

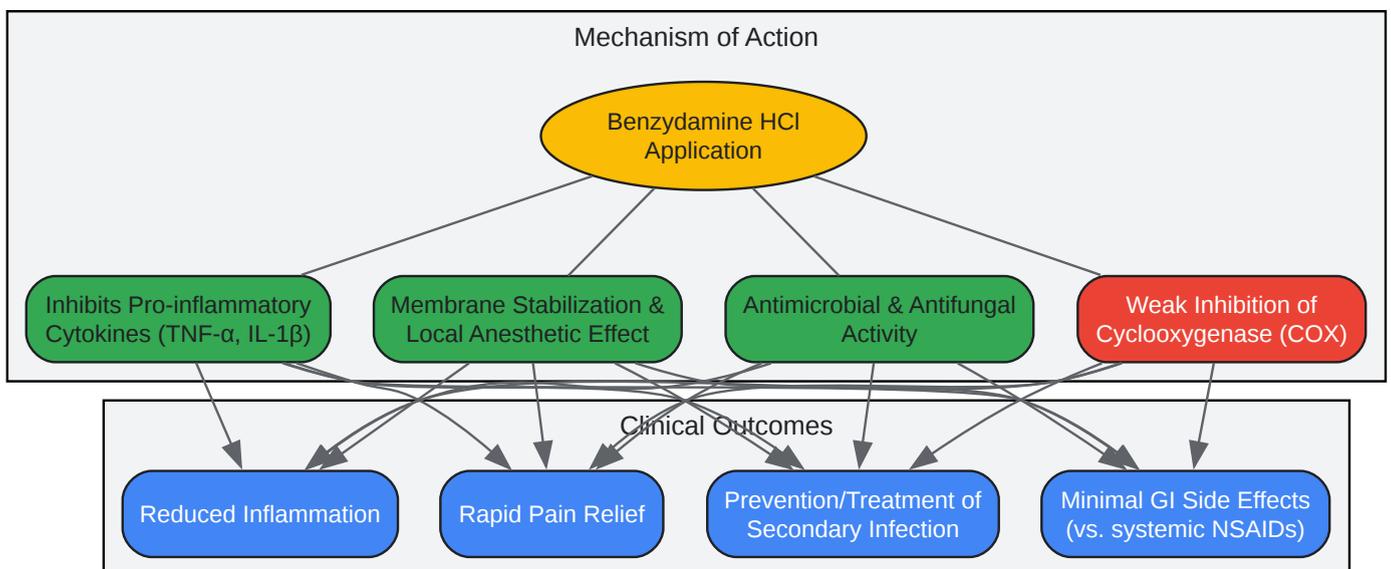
- **Population:** 124 adult patients undergoing lumbar fixation surgery requiring general anesthesia with endotracheal intubation.

- **Intervention & Comparator:** Patients were randomized into four groups. Before intubation, the endotracheal tube cuff was coated with either benzydamine HCl gel, 5% lidocaine gel, 10% lidocaine spray, or normal saline.
 - **Outcome Assessment:** The incidence and severity of sore throat were evaluated at 0, 1, 6, 12, and 24 hours after extubation.
- **Acute Sore Throat Relief [5]**
 - **Population:** 363 adult patients with a recent onset (≤ 3 days) of sore throat and a diagnosis of tonsillopharyngitis.
 - **Intervention & Comparator:** Patients were randomized to receive a single dose of either benzydamine HCl 0.3% oromucosal spray (4 nebulizations) or one benzydamine HCl 3 mg lozenge.
 - **Outcome Assessment:** The primary endpoint was the percentage of patients reporting at least "slight relief" on the Sore Throat Relief Rating Scale (STRRS) at 2 minutes post-administration. Pain intensity and other symptoms were monitored over 7 days.

Mechanism of Action and Clinical Workflow

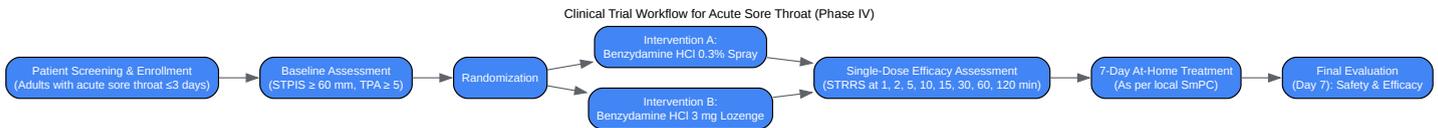
Benzydamine HCl has a multi-faceted mechanism of action that differentiates it from typical NSAIDs. The diagram below illustrates its key pharmacological effects and how they contribute to its clinical efficacy.

Benzydamine HCl: Mechanism of Action and Clinical Effects



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The clinical workflow for evaluating Benzydamine HCl in RCTs, particularly for acute sore throat, follows a structured process as outlined in a phase IV trial [5]. The diagram below summarizes this pathway.



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Key Conclusions for Professionals

For researchers and drug development professionals, the data indicates:

- **Proven Efficacy in Specific Indications:** Benzydamine HCl is a well-established prophylactic and treatment option for **chemoradiation-induced oral mucositis** in head and neck cancer patients, demonstrating superiority over basic oral care [1]. Its rapid onset of action (within minutes) makes it highly suitable for **acute sore throat** management [6] [5].
- **Distinctive Pharmacology:** Its unique mechanism—combining **anti-inflammatory, analgesic, local anesthetic, and antimicrobial effects** without significant prostaglandin inhibition—supports its use as a topical agent with a favorable safety profile, particularly regarding gastrointestinal side effects [6] [4].
- **Variable Outcomes by Application:** Efficacy can be context-dependent. For example, while gel application to endotracheal tube cuffs was effective in adults [2], oropharyngeal spraying was not effective in reducing POST in a pediatric study [3], highlighting the importance of formulation and delivery method in trial design.

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